

Physicochemical Properties of Manganese Sulfate Heptahydrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Manganese sulfate heptahydrate*

Cat. No.: *B085169*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **manganese sulfate heptahydrate** ($\text{MnSO}_4 \cdot 7\text{H}_2\text{O}$). The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, experimental methodologies, and relevant biological signaling pathways.

Core Physicochemical Properties

Manganese sulfate heptahydrate is a hydrated inorganic compound that presents as a pale pink crystalline solid.^{[1][2]} It is the most hydrated form of manganese(II) sulfate and is notable for its solubility in water.

Quantitative Data Summary

The key physicochemical properties of **manganese sulfate heptahydrate** and its related forms are summarized in the tables below for easy reference and comparison.

Table 1: General Properties of **Manganese Sulfate Heptahydrate**

Property	Value	Reference(s)
Chemical Formula	MnSO ₄ ·7H ₂ O	[3][4]
Molecular Weight	277.11 g/mol	[1][3]
Appearance	Pale pink crystalline solid	[1][2]
CAS Number	13492-24-5	[3][5]
Density	2.09 g/cm ³ (heptahydrate)	[6]

Table 2: Solubility of Manganese Sulfate in Water

Temperature (°C)	Solubility (g/100 mL)	Reference(s)
5	52	[1][2]
70	70	[1][2]

Table 3: Thermal Properties of Manganese Sulfate Hydrates

Property	Value	Form	Reference(s)
Melting Point	27 °C	Tetrahydrate	[1][2]
Boiling Point	850 °C (decomposes)	Anhydrous	[1][2]
Decomposition	Begins to lose water upon heating	Heptahydrate	[6]

Table 4: Crystal Structure of Manganese Sulfate Hydrates

Hydrate Form	Crystal System	Reference(s)
Heptahydrate	Triclinic	[6]
Pentahydrate	Triclinic	[6]
Tetrahydrate	Monoclinic	[6]
Monohydrate	Monoclinic	[6]

Experimental Protocols

This section outlines the methodologies for determining key physicochemical properties of **manganese sulfate heptahydrate**.

Determination of Solubility

The solubility of **manganese sulfate heptahydrate** in water can be determined by the isothermal equilibrium method.

Objective: To determine the concentration of a saturated solution of **manganese sulfate heptahydrate** at various temperatures.

Materials:

- **Manganese sulfate heptahydrate**
- Distilled water
- Constant temperature water bath
- Stirring apparatus
- Analytical balance
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters)

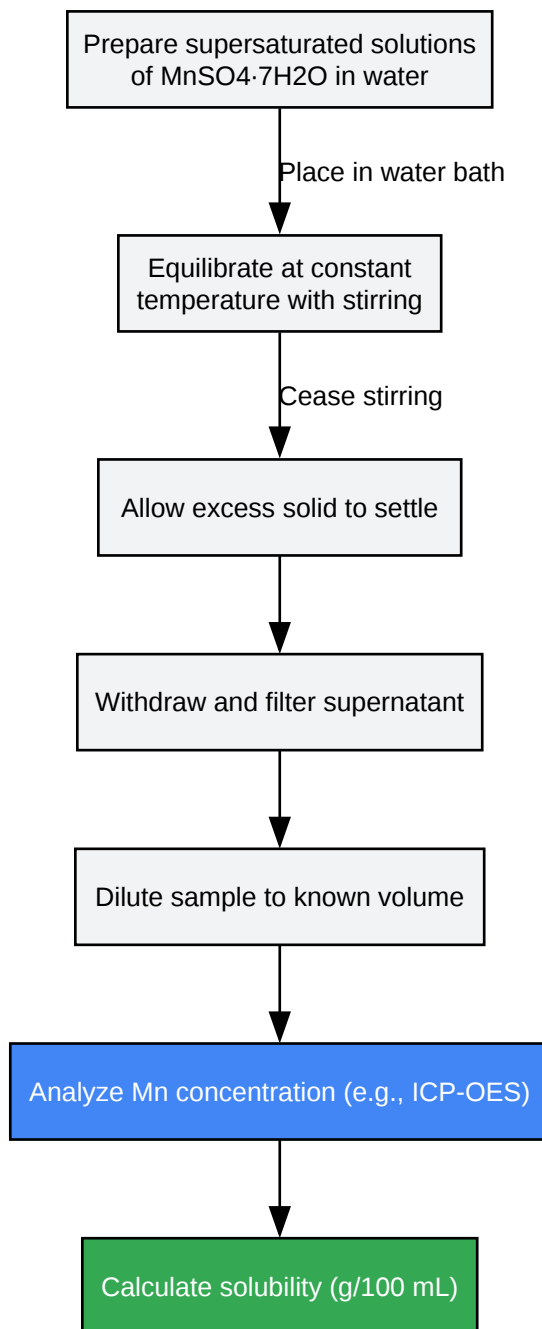
- Suitable analytical method for manganese quantification (e.g., Inductively Coupled Plasma - Optical Emission Spectrometry, ICP-OES)

Procedure:

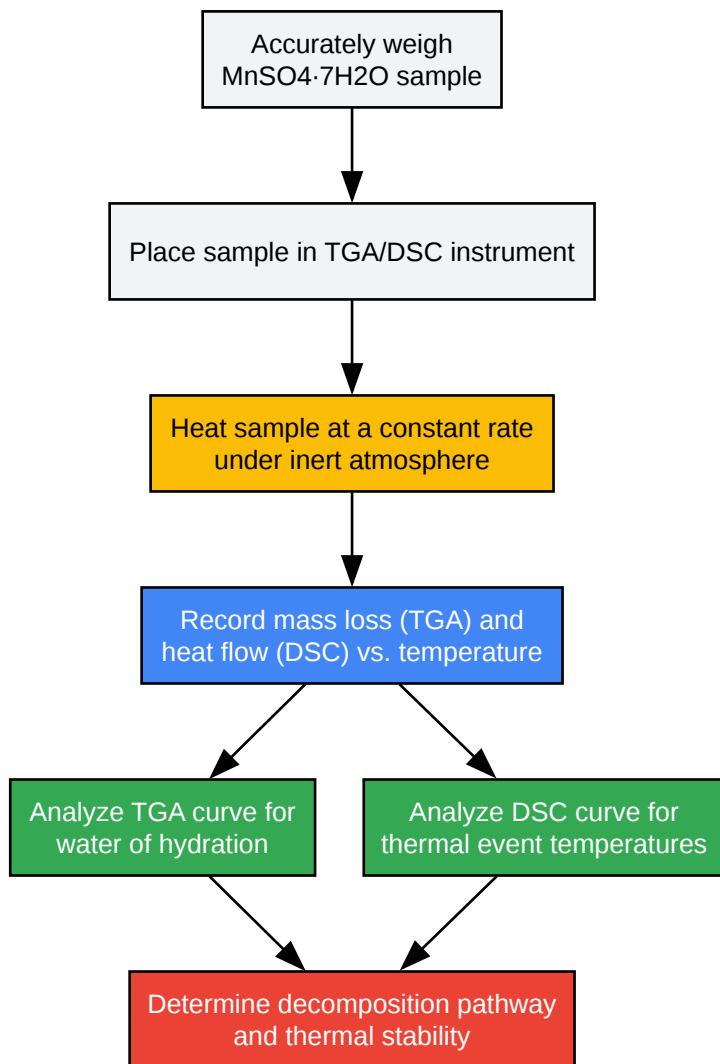
- Prepare a series of sealed flasks containing an excess of **manganese sulfate heptahydrate** in a known volume of distilled water.
- Place the flasks in a constant temperature water bath set to the desired temperatures (e.g., 10°C, 25°C, 40°C, etc.).
- Stir the solutions vigorously for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, cease stirring and allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-heated/cooled pipette to the corresponding temperature to avoid precipitation.
- Filter the withdrawn sample to remove any undissolved particles.
- Accurately dilute the saturated solution to a known volume.
- Determine the concentration of manganese in the diluted solution using a calibrated analytical technique such as ICP-OES.
- Calculate the solubility in grams of solute per 100 mL of solvent.
- Repeat the procedure for each temperature.

A logical workflow for this experimental protocol is depicted below.

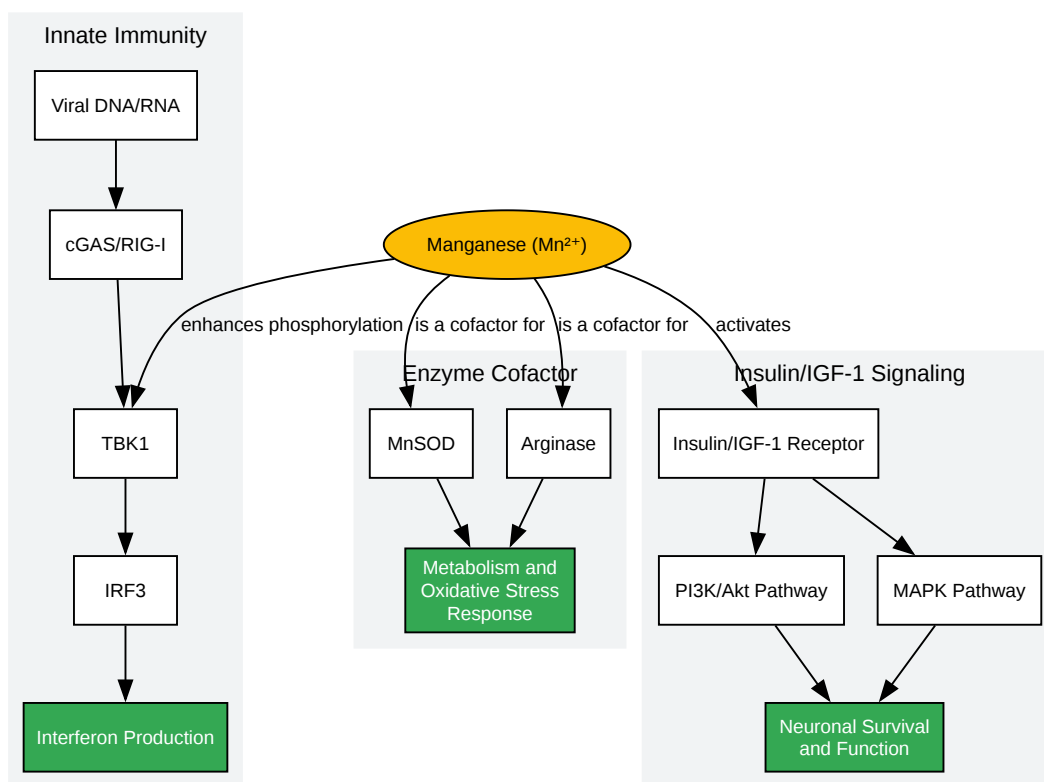
Experimental Workflow for Solubility Determination



Logical Flow for Thermal Analysis (TGA/DSC)



Simplified Signaling Pathway Involving Manganese



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